

Application Note: Determination of Calcium Hardness in Water Samples using Murexide Indicator

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Compound of Interest

Compound Name: Murexide

Cat. No.: B7764709

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Introduction

Water hardness is a critical parameter in numerous scientific and industrial applications, primarily caused by the presence of dissolved divalent cations, mainly calcium (Ca^{2+}) and magnesium (Mg^{2+}). The quantification of these ions is essential in fields ranging from pharmaceutical manufacturing and drug development to environmental monitoring and quality control. This application note provides a detailed protocol for the determination of calcium hardness in water samples through complexometric titration using ethylenediaminetetraacetic acid (EDTA) and **murexide** as the indicator. **Murexide** (ammonium purpurate) is a metal-ion indicator that forms a complex with calcium ions, exhibiting a distinct color change at the endpoint of the titration, allowing for accurate quantification.^{[1][2][3]} This method is highly specific for calcium at a high pH, as magnesium ions are precipitated out of the solution as magnesium hydroxide.^{[4][5]}

Principle of the Method

The determination of calcium hardness using **murexide** is based on a complexometric titration with EDTA. EDTA is a hexadentate chelating agent that forms stable, 1:1 stoichiometric complexes with metal ions like Ca^{2+} . The reaction is carried out at a pH of 12-13, which is achieved by adding a sodium hydroxide solution. At this high pH, any magnesium ions present in the sample precipitate as magnesium hydroxide ($\text{Mg}(\text{OH})_2$), thus preventing their interference with the titration.

Murexide is added to the sample as an indicator. In the alkaline solution, **murexide** forms a pink-colored complex with the free calcium ions. During the titration with a standardized EDTA solution, the EDTA first reacts with any free Ca^{2+} ions. Once all the free Ca^{2+} has been complexed by EDTA, the EDTA then displaces the **murexide** from the calcium-**murexide** complex. This is because the Ca^{2+} -EDTA complex is more stable than the Ca^{2+} -**murexide** complex. The release of the free **murexide** indicator into the solution results in a color change from pink to purple, signaling the endpoint of the titration.

Experimental Protocols

1. Reagent Preparation

- 0.01 M EDTA Standard Solution:
 - Accurately weigh 3.723 g of analytical reagent grade disodium ethylenediaminetetraacetate dihydrate ($\text{Na}_2\text{H}_2\text{Y} \cdot 2\text{H}_2\text{O}$).
 - Dissolve the EDTA in deionized water in a 1 L volumetric flask.
 - Make up to the mark with deionized water and mix thoroughly.
 - Store in a polyethylene bottle.
- Sodium Hydroxide Solution (1 M):
 - Carefully dissolve 40 g of sodium hydroxide (NaOH) pellets in approximately 800 mL of deionized water in a beaker (Note: this is an exothermic reaction).
 - Allow the solution to cool to room temperature.
 - Transfer the solution to a 1 L volumetric flask and make up to the mark with deionized water.
- **Murexide** Indicator Powder:
 - Grind 0.2 g of **murexide** (ammonium purpurate) with 100 g of solid sodium chloride (NaCl) using a mortar and pestle until a homogeneous mixture is obtained.

- Store the indicator powder in a tightly sealed, light-resistant container. This dry mixture is stable for an extended period.

2. Sample Preparation

- Collect the water sample in a clean container.
- If the sample contains suspended solids, filter it through a 0.45 μm filter paper.
- If the expected calcium hardness is high, dilute the sample with deionized water to bring the concentration within the optimal range for the titration. A dilution that results in a titrant volume of 15-25 mL is ideal.

3. Titration Procedure

- Pipette 50.0 mL of the water sample (or a diluted aliquot) into a 250 mL Erlenmeyer flask.
- Add 2.0 mL of 1 M NaOH solution to the flask to raise the pH to 12-13. Swirl the flask to mix. A precipitate of $\text{Mg}(\text{OH})_2$ may form if magnesium is present.
- Add a small scoop (approximately 0.1-0.2 g) of the **murexide** indicator powder to the flask. The solution should turn a pink or rose-red color.
- Rinse a burette with the 0.01 M EDTA solution and then fill it, ensuring no air bubbles are present in the tip. Record the initial burette reading.
- Titrate the sample with the 0.01 M EDTA solution while continuously swirling the flask.
- As the endpoint approaches, the color will begin to change. Add the EDTA dropwise until the color changes from pink to a distinct purple.
- Record the final burette reading. The volume of EDTA used is the difference between the final and initial readings.
- Repeat the titration at least two more times with fresh aliquots of the same sample to ensure concordant results (titre values should be within 0.1 mL of each other).

Data Presentation

The results of the titrations should be recorded in a clear and organized manner to facilitate calculation and comparison.

Table 1: Titration Volumes for Calcium Hardness Determination

Replicate	Initial Burette Reading (mL)	Final Burette Reading (mL)	Volume of EDTA Used (mL)
1	0.10	15.60	15.50
2	15.60	31.05	15.45
3	0.25	15.75	15.50
Average	15.48		

Calculation of Calcium Hardness

The concentration of calcium hardness is typically expressed in mg/L of CaCO_3 . The calculation is as follows:

$$\text{Calcium Hardness (as mg/L CaCO}_3\text{)} = (V_{\text{EDTA}} \times M_{\text{EDTA}} \times 100.09 \times 1000) / V_{\text{sample}}$$

Where:

- V_{EDTA} = Average volume of EDTA used in the titration (in L)
- M_{EDTA} = Molarity of the EDTA solution (in mol/L)
- 100.09 = Molar mass of CaCO_3 (in g/mol)
- 1000 = Conversion factor from g to mg
- V_{sample} = Volume of the water sample used (in L)

Example Calculation:

Using the average volume from Table 1:

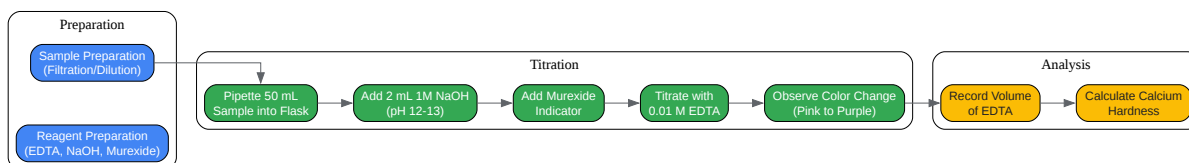
Calcium Hardness = $(0.01548 \text{ L} \times 0.01 \text{ mol/L} \times 100.09 \text{ g/mol} \times 1000 \text{ mg/g}) / 0.050 \text{ L Calcium Hardness} = 309.88 \text{ mg/L CaCO}_3$

Table 2: Summary of Calcium Hardness Results for Different Water Samples

Sample ID	Average Volume of EDTA (mL)	Calcium Hardness (mg/L CaCO ₃)
Tap Water	15.48	309.88
Bottled Mineral Water	22.15	443.40
Industrial Effluent	8.75	175.16

Visualizations

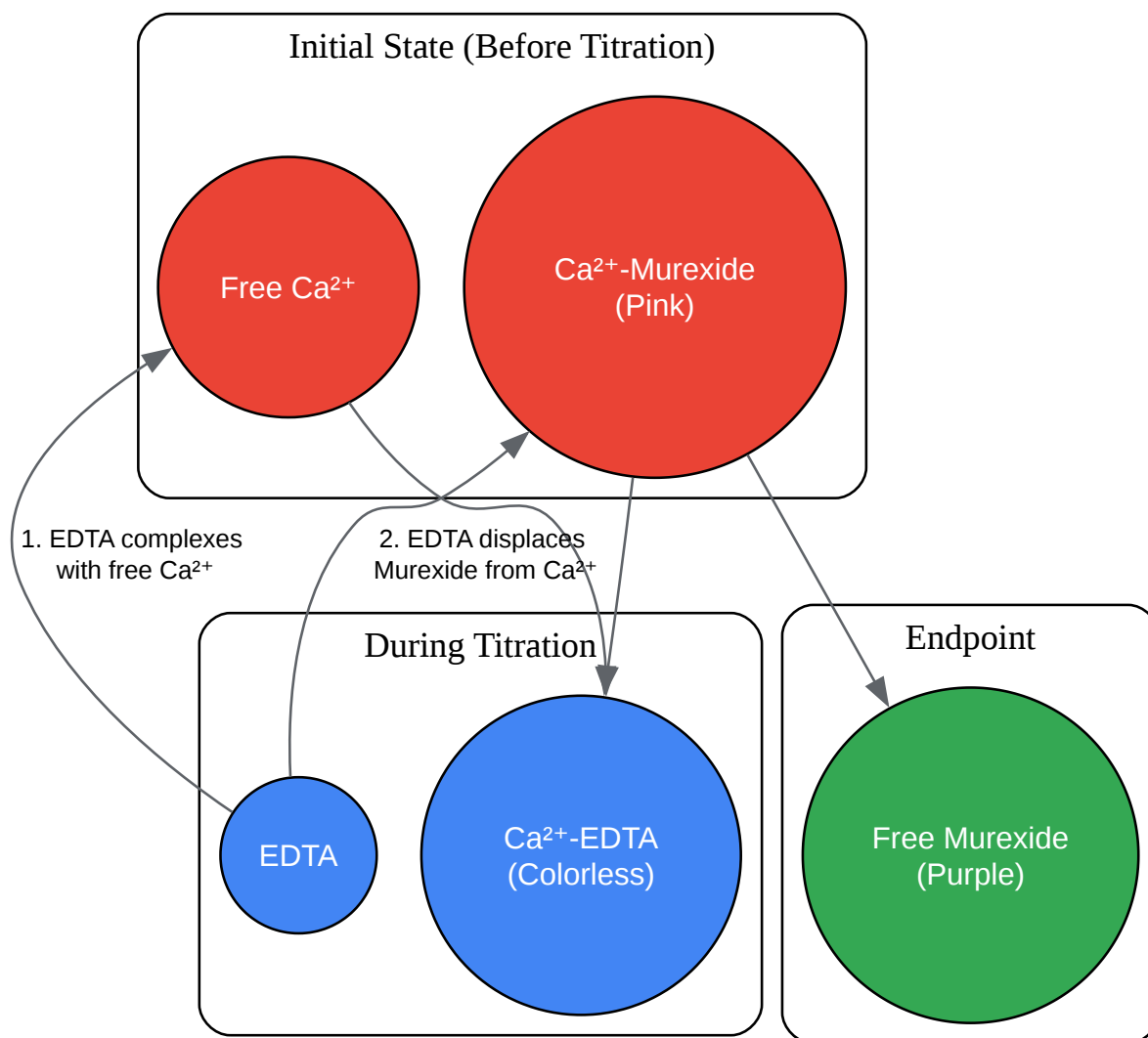
Experimental Workflow



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Caption: Experimental workflow for calcium hardness determination.

Chemical Signaling Pathway



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Caption: Chemical pathway of color change at the endpoint.

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